

# Technical Guide: Target Identification and Validation of Anticancer Agent 201

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Compound of Interest		
Compound Name:	Anticancer agent 201	
Cat. No.:	B12380469	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a comprehensive overview of the preclinical target identification and validation for the novel investigational compound, **Anticancer Agent 201**. We detail the systematic approach employed to identify its primary molecular target, validate target engagement in cellular models, and elucidate its mechanism of action. This guide includes detailed experimental protocols, quantitative data summaries, and visual diagrams of key pathways and workflows to facilitate understanding and replication of the core findings.

#### Introduction

Anticancer Agent 201 is a synthetic small molecule that has demonstrated potent cytotoxic effects in various cancer cell lines during initial screening. To advance this compound into further development, a robust understanding of its molecular target and mechanism of action is imperative. This guide outlines the successful identification and validation of Serine/Threonine Kinase Z (STKZ) as the primary target of Anticancer Agent 201. STKZ is a key regulator in a pro-survival signaling pathway frequently overactivated in several malignancies.

## Primary Target Identification: Kinase Panel Screening

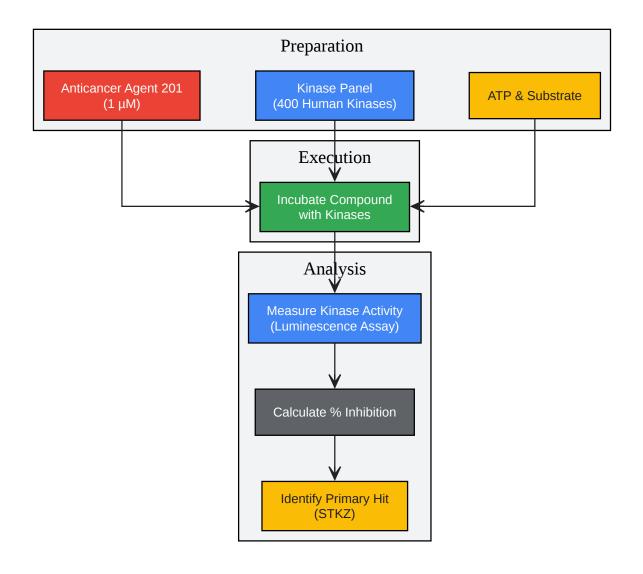
To identify the molecular target of **Anticancer Agent 201**, an extensive in vitro kinase profiling assay was conducted. The compound was screened against a panel of 400 human kinases at



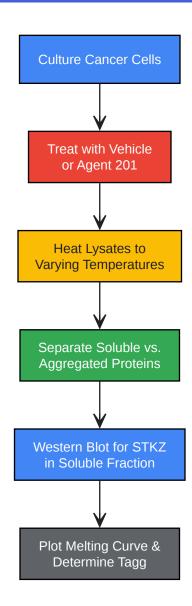
a concentration of 1  $\mu\text{M}.$  The results identified STKZ as the most significantly inhibited kinase.

### **Workflow for Kinase Panel Screening**

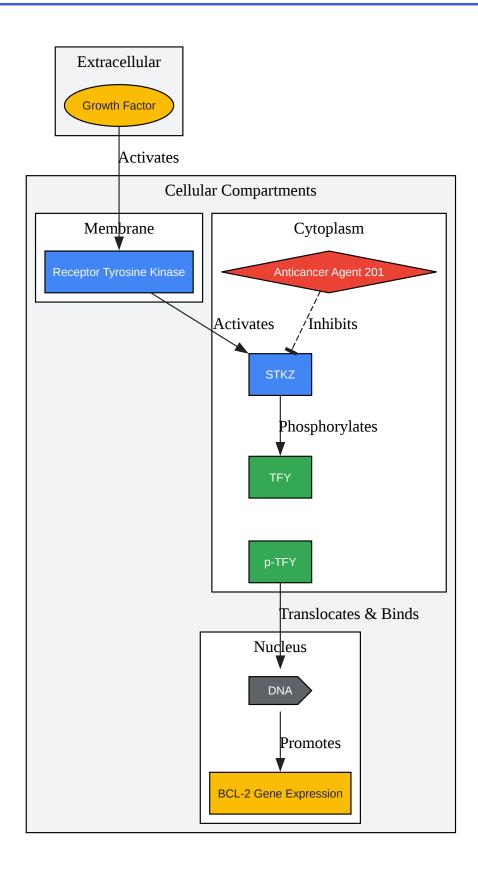












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